

Personal protective equipment for handling Lyso Flipper-TR 29

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Compound of Interest

Compound Name: Lyso Flipper-TR 29

Cat. No.: B12386887

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Essential Safety and Handling Guide for Lyso Flipper-TR

FOR IMMEDIATE USE BY RESEARCH PERSONNEL

This guide provides critical safety and logistical information for the handling and disposal of Lyso Flipper-TR, a fluorescent probe for live-cell imaging of lysosomal membrane tension. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

The unique properties of Lyso Flipper-TR, particularly its formulation in Dimethyl Sulfoxide (DMSO), necessitate specific personal protective equipment. DMSO is known to facilitate the entry of organic molecules into tissues; therefore, stringent barrier protection is paramount.

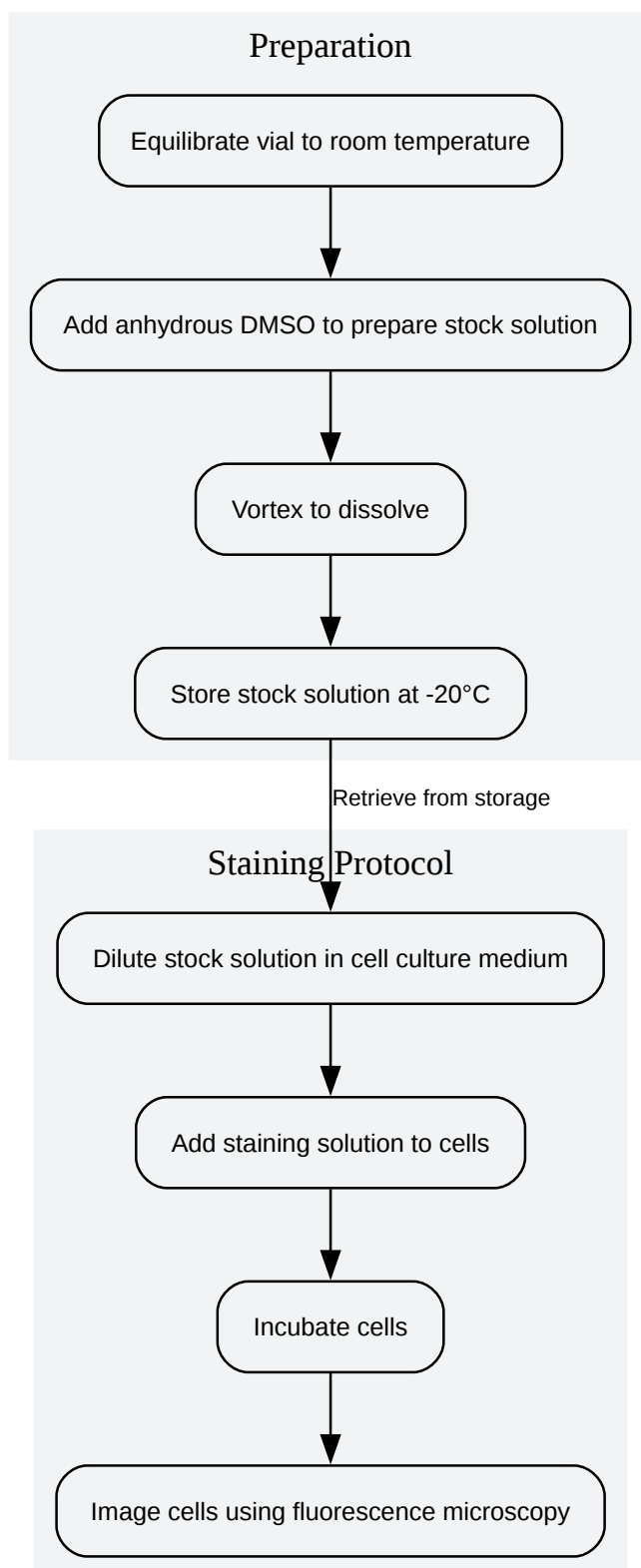
Recommended PPE for Handling Lyso Flipper-TR

Task	Required PPE	Notes
Handling solid Lyso Flipper-TR	- Nitrile gloves- Safety glasses with side shields- Laboratory coat	The solid compound presents minimal risk of skin penetration. Standard laboratory PPE is sufficient.
Preparing DMSO stock solution	- Double-gloving with nitrile gloves or wearing butyl rubber or neoprene gloves- Chemical splash goggles- Laboratory coat	DMSO facilitates skin absorption of dissolved compounds. Enhanced glove protection is critical. Work in a well-ventilated area or a chemical fume hood.
Staining live cells	- Nitrile gloves- Safety glasses- Laboratory coat	The dilute working solution in cell culture media poses a lower risk, but standard PPE should still be worn.
Handling waste solutions	- Double-gloving with nitrile gloves or wearing butyl rubber or neoprene gloves- Chemical splash goggles- Laboratory coat	Waste may contain concentrated DMSO and the fluorescent probe. Handle with the same precautions as the stock solution.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling Lyso Flipper-TR will minimize exposure risks and ensure the stability of the compound.

Workflow for Preparation and Use of Lyso Flipper-TR



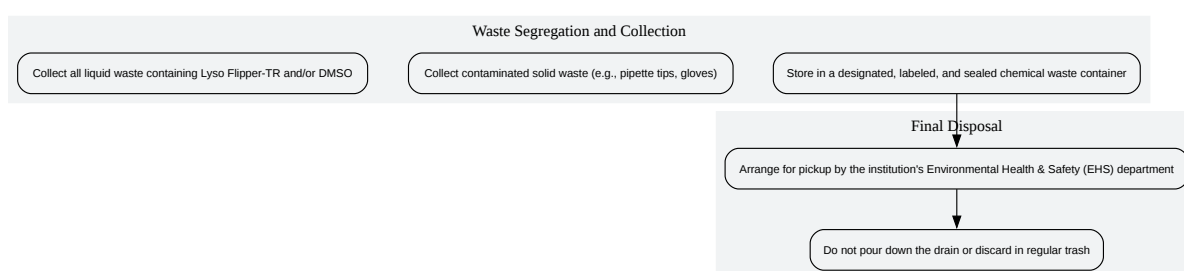
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Caption: Workflow for the preparation and use of Lyso Flipper-TR.

Disposal Plan: Waste Management Protocol

Proper disposal of Lyso Flipper-TR and associated materials is crucial to prevent environmental contamination and ensure regulatory compliance. Fluorescent dyes and DMSO solutions should be treated as chemical waste.

Disposal Workflow for Lyso Flipper-TR Waste



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Caption: Step-by-step disposal plan for Lyso Flipper-TR waste.

Disclaimer: This guide provides general recommendations. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most complete and up-to-date information.

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